

Personal protective equipment for handling c-Met-IN-18

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Compound of Interest

Compound Name: c-Met-IN-18

Cat. No.: B15575265

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Essential Safety and Handling Guide for c-Met-IN-18

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **c-Met-IN-18**. As a potent, biologically active small molecule, it should be treated as potentially hazardous. The following procedures are based on best practices for handling potent research-grade kinase inhibitors and are intended to minimize exposure and ensure a safe laboratory environment.

Immediate Safety and Personal Protective Equipment (PPE)

A multi-layered approach to Personal Protective Equipment (PPE) is mandatory when handling **c-Met-IN-18**. The specific PPE required will vary depending on the laboratory activity.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator to prevent inhalation of fine powders. ^[1] Gloves: Two pairs of nitrile gloves (double-gloving) to be changed immediately upon contamination. ^[1] Eye Protection: Chemical splash goggles to provide a complete seal around the eyes. ^[1] Lab Coat: A dedicated, disposable or non-absorbent lab coat. ^[1] Ventilation: All weighing and aliquoting must be performed in a certified chemical fume hood or a powder containment hood. ^[1]
Solution Preparation and Handling	Gloves: Two pairs of nitrile gloves. ^[1] Eye Protection: Chemical splash goggles or a face shield if there is a significant splash risk. ^[1] Lab Coat: Standard laboratory coat. ^[1] Ventilation: Work should be conducted in a chemical fume hood. ^[1]
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves. ^[1] Eye Protection: Safety glasses with side shields. ^[1] Lab Coat: Standard laboratory coat. ^[1] Biological Safety Cabinet: All cell culture work should be performed in a Class II biological safety cabinet to maintain sterility and protect the user. ^[1]
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. ^[1] Eye Protection: Chemical splash goggles. ^[1] Lab Coat: Standard laboratory coat. ^[1]

Operational Plan: From Receipt to Disposal

A clear and concise operational plan is essential for the safe management of **c-Met-IN-18** within the laboratory.

1. Receiving and Storage:

- Inspect: Upon receipt, visually inspect the package for any signs of damage or leakage.[1]
- Log: Document the receipt, quantity, and storage location in the laboratory's chemical inventory.[1]
- Storage: Store the compound in a tightly sealed, clearly labeled container in a cool, well-ventilated, and designated area, away from incompatible materials.[2] Follow the supplier's specific storage temperature recommendations, typically 4°C for solids.[2]

2. Handling and Experimental Use:

- Designated Area: All work with **c-Met-IN-18** should be conducted in a designated and clearly marked area within the laboratory.[1]
- Fume Hood: All manipulations of the solid compound and concentrated solutions must be performed in a certified chemical fume hood.[1]
- Avoid Contamination: Use dedicated spatulas, glassware, and other equipment. If not possible, thoroughly decontaminate equipment after use.[1]
- Hand Washing: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[1]

3. Spill Management:

- Evacuate: In case of a significant spill, evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For liquid spills, use an absorbent material. For solid spills, carefully cover with a damp cloth or absorbent paper to avoid raising dust.
- Clean: Use appropriate cleaning agents and decontaminate the area thoroughly.
- Dispose: All cleanup materials must be disposed of as hazardous waste.

Disposal Plan

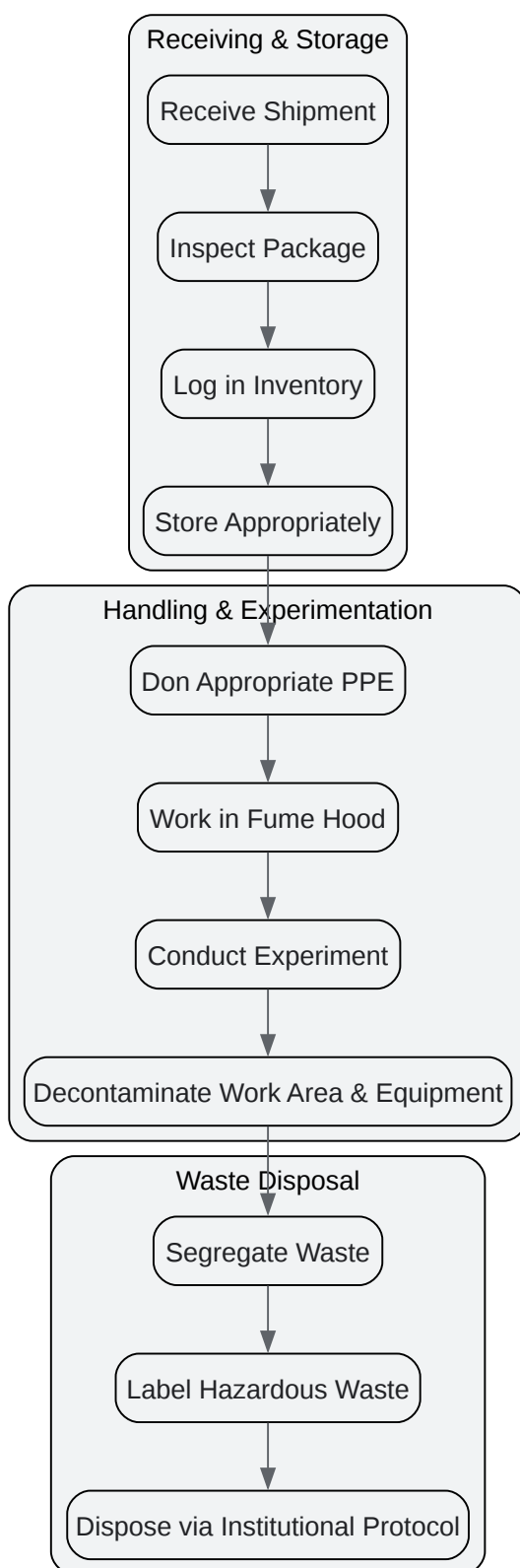
All waste contaminated with **c-Met-IN-18** must be treated as hazardous waste.^[3]

Waste Type	Disposal Procedure
Solid Waste	Collect in a dedicated, labeled, and sealed hazardous waste container. ^[3]
Liquid Waste	Collect in a dedicated, labeled, and sealed hazardous waste container. ^[3]
Contaminated Sharps	Dispose of in a puncture-resistant sharps container labeled for hazardous chemical waste. ^[3]

All waste must be disposed of or incinerated in accordance with local, state, and federal regulations.^[4]

Experimental Workflow: Safe Handling and Disposal

The following diagram outlines the key steps for the safe handling and disposal of **c-Met-IN-18**.



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Safe handling and disposal workflow for **c-Met-IN-18**.

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